

An In-depth Technical Guide to the Physicochemical Properties of Lincomycin-d3

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Compound of Interest

Compound Name: *Lincomycin-d3*

Cat. No.: *B15143663*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Lincomycin-d3**, a deuterated analog of the lincosamide antibiotic Lincomycin. This document is intended for researchers, scientists, and professionals in drug development who utilize **Lincomycin-d3**, primarily as an internal standard in pharmacokinetic and bioanalytical studies.

Introduction

Lincomycin-d3 is a stable isotope-labeled form of Lincomycin, an antibiotic produced by the bacterium *Streptomyces lincolnensis*. The incorporation of three deuterium atoms on the N-methyl group of the pyrrolidine ring provides a distinct mass shift, making it an ideal internal standard for quantification of Lincomycin in biological matrices by mass spectrometry.[1] Its chemical behavior is virtually identical to that of unlabeled Lincomycin, ensuring it co-elutes during chromatographic separation and experiences similar matrix effects and ionization suppression or enhancement.[2]

Chemical and Physical Properties

The fundamental physicochemical properties of **Lincomycin-d3** are summarized in the tables below. These properties are critical for understanding its behavior in various experimental settings, from sample preparation to analytical detection.

Table 1: General Properties of Lincomycin-d3

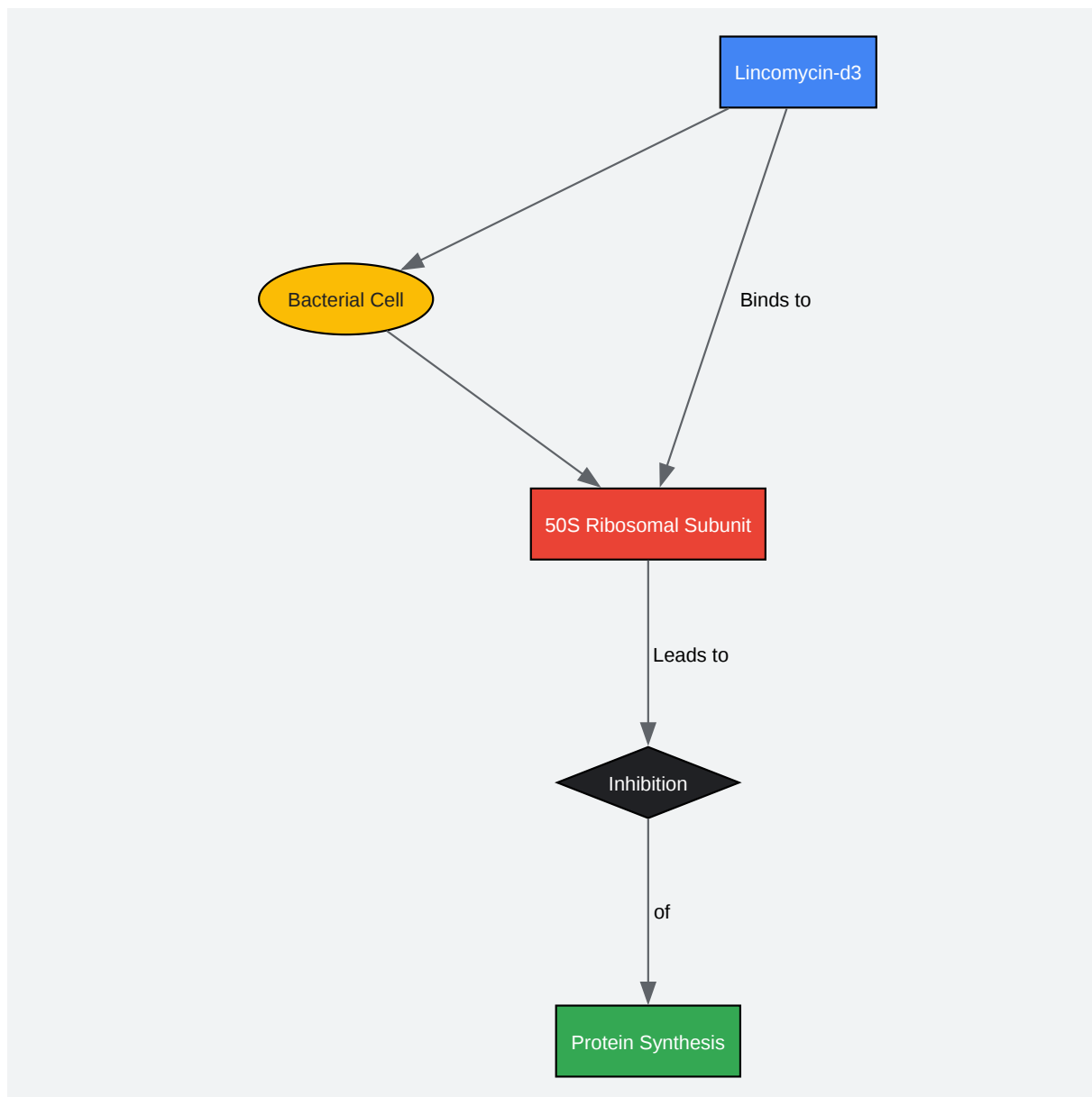
Property	Value
Chemical Name	(2S,4R)-N-[(1R,2S)-2-hydroxy-1-[(2R,3R,4S,5R,6R)-3,4,5-trihydroxy-6-methylsulfanyloxan-2-yl]propyl]-4-propyl-1-(trideuteriomethyl)pyrrolidine-2-carboxamide[3]
Molecular Formula	C ₁₈ H ₃₁ D ₃ N ₂ O ₆ S[4]
Molecular Weight	409.56 g/mol [3][4]
Appearance	White to Off-White Solid
CAS Number	154-21-2 (unlabeled)[4]

Table 2: Physicochemical Parameters of Lincomycin-d3

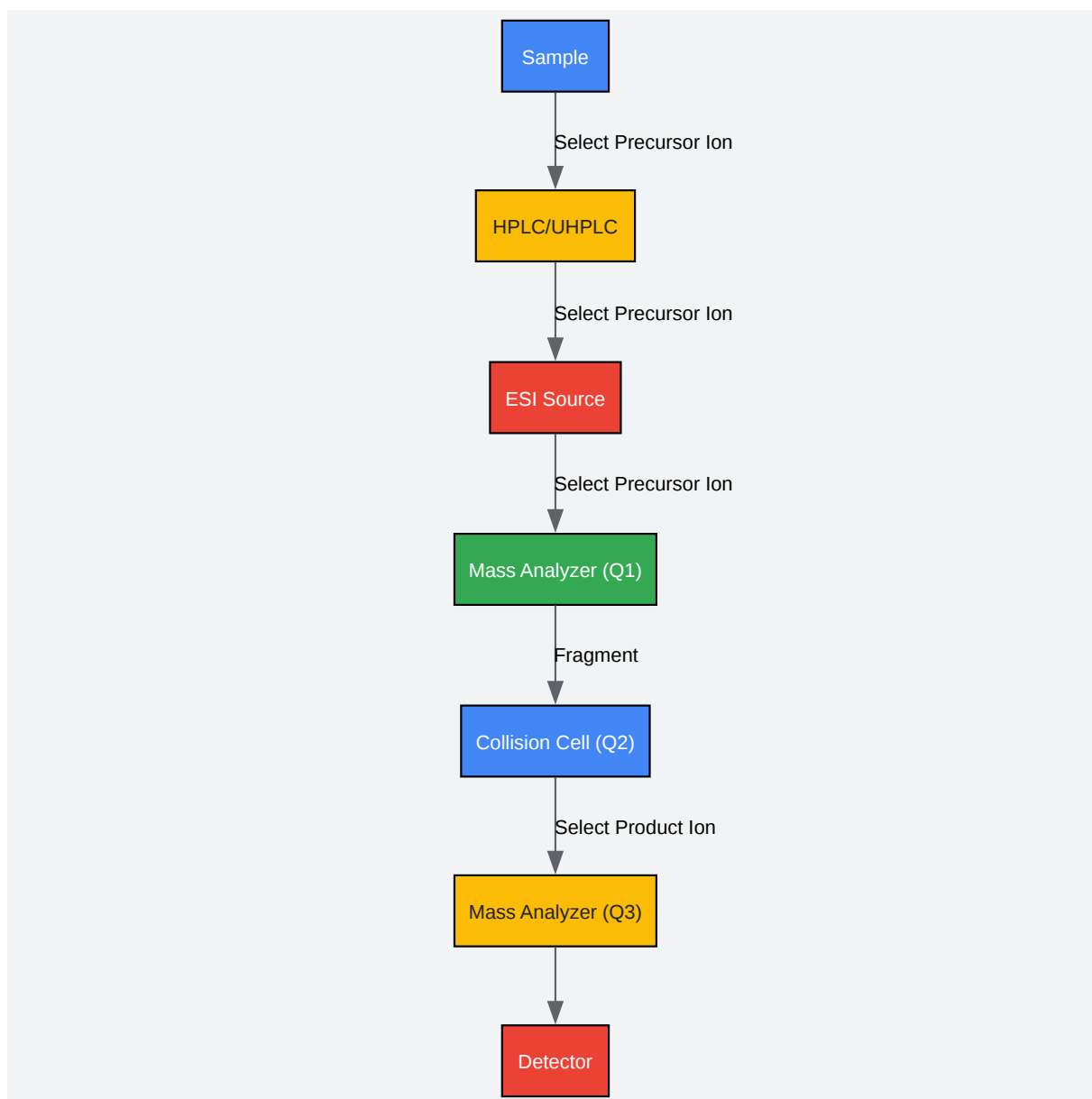
Parameter	Value/Description
Melting Point	>50 °C (literature); similar to Lincomycin HCl (187-190 °C)[5]
pKa	Estimated to be ~7.6 - 7.8 (based on Lincomycin)[5]
Solubility	Freely soluble in water, methanol, and ethanol; Soluble in chloroform.[5]
Purity	≥95%[4]

Mechanism of Action

Lincomycin, and by extension **Lincomycin-d3**, exerts its antibiotic effect by inhibiting bacterial protein synthesis. This is achieved through binding to the 50S ribosomal subunit, which interferes with the peptidyl transferase reaction and prevents the elongation of the polypeptide chain.[5] This mechanism is fundamental to its bacteriostatic or bactericidal activity against susceptible bacteria.







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